Application Notes and Protocols for Preparing 50-C2-C9-4tail Stock Solutions

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Compound of Interest

Compound Name:	*50-C2-C9-4tail*
Cat. No.:	*B11937177*

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These application notes provide a detailed protocol for the preparation of stock solutions of **50-C2-C9-4tail** (CAS No. 1853203-01-6), a lipid used in the formulation of lipid nanoparticles (LNPs) for the delivery of siRNA and mRNA in vitro and in vivo.[1][2][3] Adherence to this protocol will ensure the accurate and reproducible preparation of stock solutions for use in downstream assays and formulation processes.

Compound Information

50-C2-C9-4tail is a specialized lipid utilized in the creation of lipid nanoparticles for nucleic acid delivery.[2] Its structural characteristics are designed to facilitate the encapsulation and subsequent cellular delivery of genetic material such as siRNA and mRNA.

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Property	Value	Reference
CAS Number	1853203-01-6	[1]
Molecular Formula	C100H176N4O10	[1][4][5]
Molecular Weight	1594.49 g/mol	[1][4][5]
Appearance	Powder	[2]
Storage	Store powder at -20°C for up to 3 years. In solvent, store at -80°C for up to 1 year.	[2]

Safety and Handling Precautions

It is essential to handle **50-C2-C9-4tail** in accordance with good industrial hygiene and safety practices.[6]

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles with side-shields, chemical-resistant gloves, and a lab coat.[6]
- Ventilation: Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or vapors.[6]
- Handling: Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.[6] Do not ingest. If swallowed, rinse mouth with water and seek medical attention.[6]
- Disposal: Dispose of waste material according to licensed chemical destruction plant or controlled incineration guidelines. Do not allow the chemical to enter drains.[6]

Experimental Protocol: Preparation of Stock Solutions

This protocol outlines the steps for preparing stock solutions of **50-C2-C9-4tail**. Given its application in LNP formulation, ethanol is a commonly used and appropriate solvent.

Materials:

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- **50-C2-C9-4tail** powder
- Anhydrous Ethanol (≥99.5%)
- Sterile, RNase-free microcentrifuge tubes or vials
- Calibrated pipettes and sterile, RNase-free filter tips
- Analytical balance
- Vortex mixer
- Water bath or sonicator (optional)

Procedure:

- Determine the Desired Stock Concentration and Volume: Decide on the final concentration (e.g., 1 mM, 10 mM) and volume of the stock solution required for your experiments.
- Calculate the Required Mass of **50-C2-C9-4tail**: Use the following formula to calculate the mass of the compound needed:

  Mass (g) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)

  Example Calculation for 1 mL of a 10 mM Stock Solution: Mass (g) = 0.010 mol/L x 0.001 L x 1594.49 g/mol = 0.01594 g = 15.94 mg

- Weighing the Compound:
  - Tare a clean, dry microcentrifuge tube or vial on an analytical balance.
  - Carefully weigh the calculated amount of **50-C2-C9-4tail** powder into the tube.
- Dissolution:
  - Add the required volume of anhydrous ethanol to the tube containing the powder.
  - Cap the tube securely and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.

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- Visually inspect the solution to ensure there are no visible particles. If dissolution is slow, gentle warming in a water bath or brief sonication can be used to facilitate the process.

- Storage:
  - Clearly label the tube with the compound name, concentration, solvent, date of preparation, and your initials.
  - For long-term storage, store the stock solution at -80°C.[2]

Stock Solution Preparation Table (for quick reference):

The following table, adapted from supplier information, provides the required volume of solvent to add to a pre-weighed amount of **50-C2-C9-4tail** to achieve a desired stock concentration.[2]

Mass of 50-C2-C9-4tail	Desired Stock Concentration	Volume of Solvent to Add
1 mg	1 mM	0.6272 mL
	5 mM	0.1254 mL
	10 mM	0.0627 mL
5 mg	1 mM	3.1358 mL
	5 mM	0.6272 mL
	10 mM	0.3136 mL
10 mg	1 mM	6.2716 mL
	5 mM	1.2543 mL
	10 mM	0.6272 mL

Signaling Pathways and Experimental Workflows

Workflow for Preparing **50-C2-C9-4tail** Stock Solution

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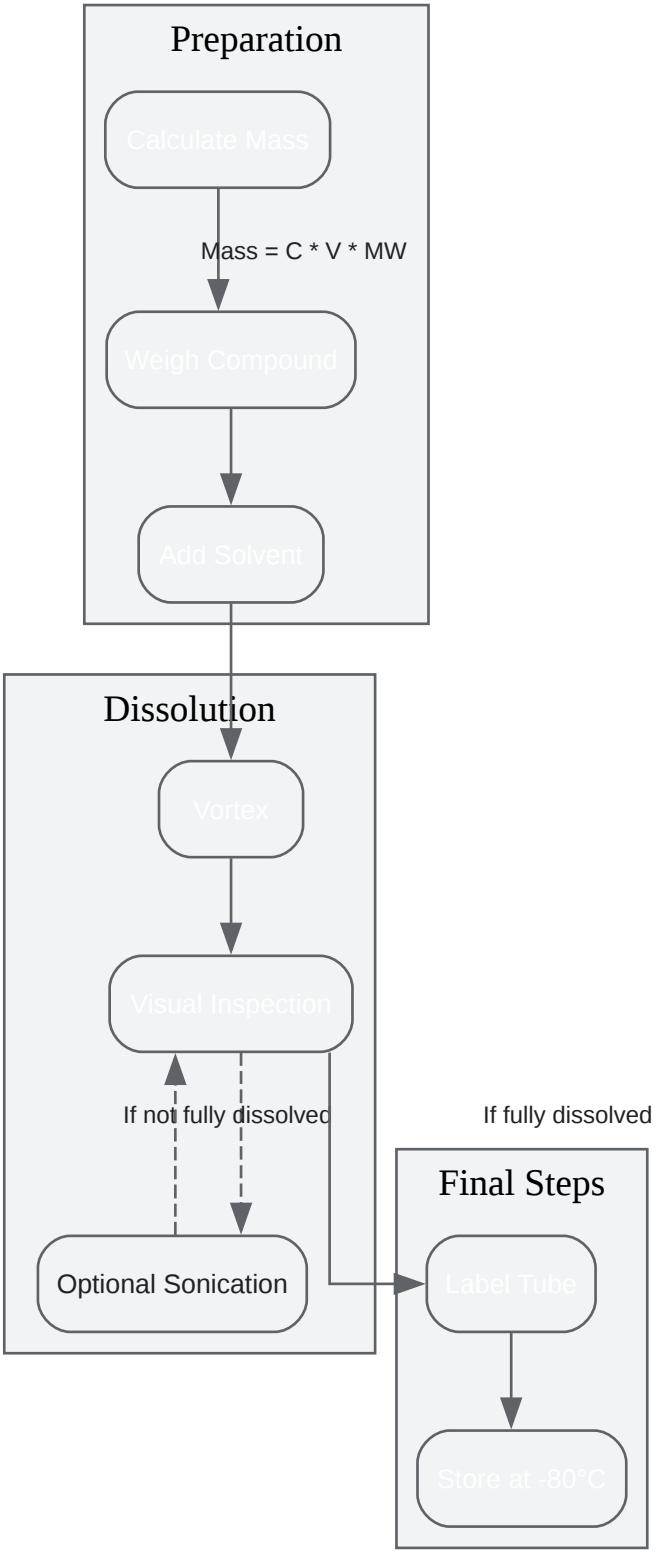

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Caption: Workflow for the preparation of a **50-C2-C9-4tail** stock solution.

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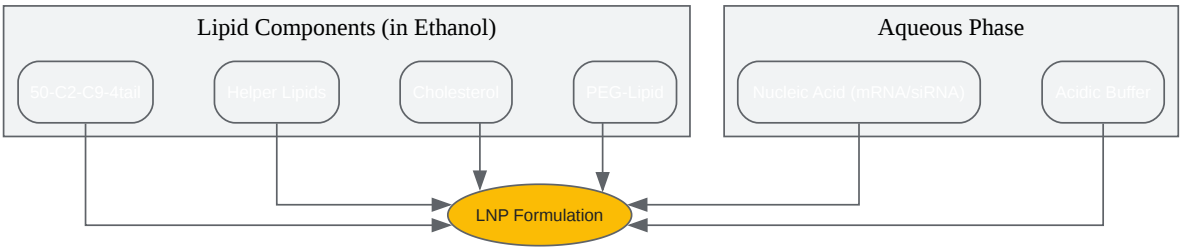
Logical Relationship for LNP Formulation



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Caption: Key components for the formulation of lipid nanoparticles (LNPs).

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